

Isooctyl Hydrogen 2-Butenedioate: Structural Dynamics, Synthesis, and Applications in Polymer Stabilization

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Compound of Interest

Compound Name: *Isooctyl hydrogen 2-butenedioate*

CAS No.: 93858-88-9

Cat. No.: B12658977

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Executive Summary

Isooctyl hydrogen 2-butenedioate is a highly reactive, bifunctional monoester characterized by a polymerizable carbon-carbon double bond and a free carboxylic acid group. While the IUPAC nomenclature encompasses both the (2Z)-isomer (maleate) and the (2E)-isomer (fumarate), the chemical industry predominantly utilizes the cis-isomer, commonly known as isooctyl hydrogen maleate^[1]. This whitepaper provides an in-depth technical analysis of its physicochemical properties, causality-driven synthesis methodologies, and its critical role as an intermediate in the formulation of organotin heat stabilizers for polyvinyl chloride (PVC) matrices.

Structural Isomerism and Chemical Identity

The core reactivity of **isooctyl hydrogen 2-butenedioate** is dictated by its stereochemistry. The compound exists in two distinct geometric isomers:

- (2Z)-Isomer (Isooctyl hydrogen maleate): CAS 30137-97-4[1]. The cis-configuration forces the carboxylate and ester groups into spatial proximity. This steric crowding prevents dense crystal packing, rendering the compound a liquid at room temperature[2]. The proximity of the functional groups also facilitates chelation with transition metals.
- (2E)-Isomer (Isooctyl hydrogen fumarate): CAS 93858-88-9[3]. The trans-configuration relieves steric strain, resulting in a more linear, thermodynamically stable molecule.

In industrial applications, the (2Z)-isomer is preferred for its superior solubility and reactivity in coordination chemistry, particularly in the synthesis of tin-based stabilizers.

Physicochemical Profiling

The physical properties of the (2Z)-isomer are critical for determining its behavior in solvent-free synthesis and polymer blending. The quantitative data is summarized below:

Property	Value
IUPAC Name	(2Z)-4-(6-methylheptoxy)-4-oxobut-2-enoic acid[1]
CAS Registry Number	30137-97-4 (Z-isomer)[1] / 93858-88-9 (E-isomer)[3]
Molecular Formula	C ₁₂ H ₂₀ O ₄ [2]
Molecular Weight	228.28 g/mol [2]
Density (at 20°C)	1.043 g/cm ³ [2]
Boiling Point	342°C at 760 mmHg[2]
Flash Point	122.9°C[2]
Refractive Index	1.469[2]
Vapor Pressure	1.4 × 10 ⁻⁵ mmHg at 25°C[2]

Causality-Driven Synthesis Methodology

The synthesis of isooctyl hydrogen maleate relies on the ring-opening esterification of maleic anhydride. As a Senior Application Scientist, it is critical to understand that this is an atom-economical reaction that does not produce water, unlike the subsequent diesterification step.

Protocol 1: High-Yield Synthesis of Isooctyl Hydrogen Maleate

Objective: Achieve >99% conversion to the monoester while preventing thermal isomerization to the fumarate and avoiding diesterification.

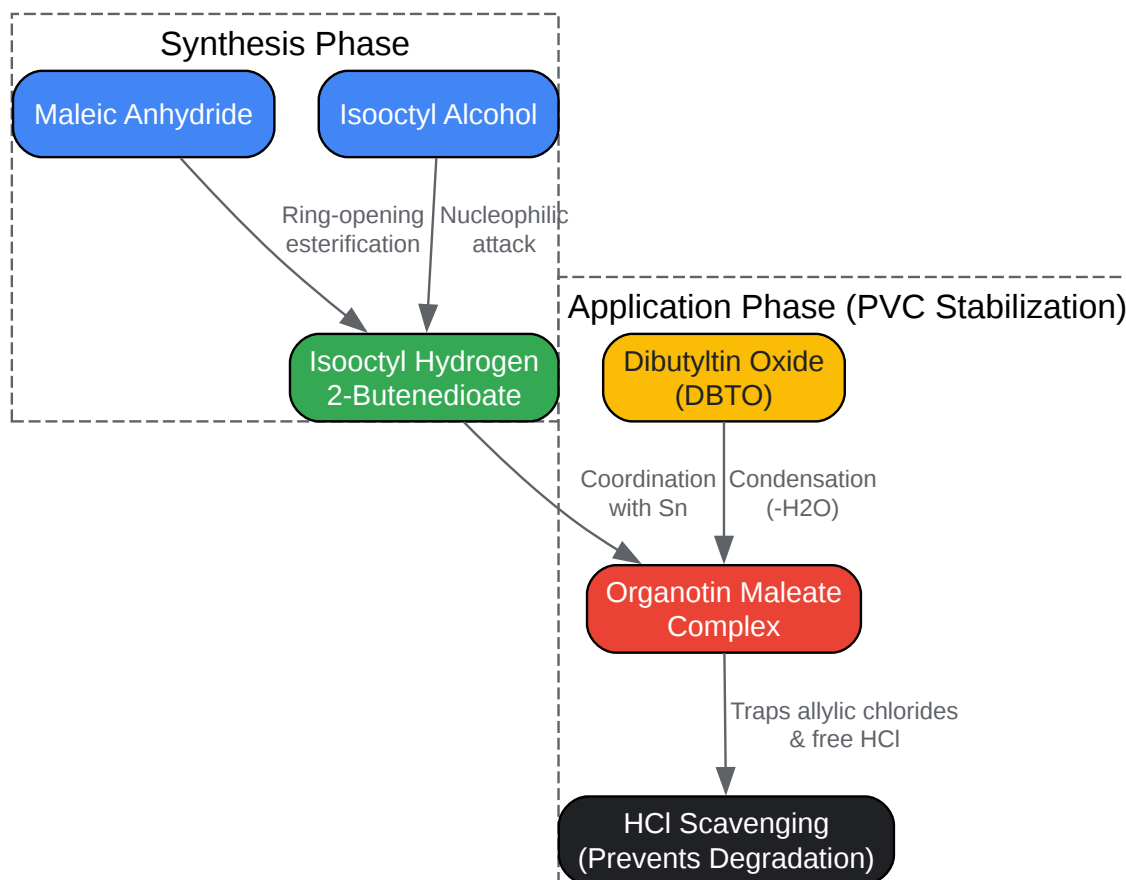
- **Reagent Preparation:** Charge a nitrogen-purged, jacketed glass reactor with 1.0 molar equivalent of Maleic Anhydride.
- **Melting Phase:** Heat the reactor to 55°C to melt the maleic anhydride (m.p. 52°C). Causality: Using molten anhydride rather than a solvent ensures a high-concentration environment, accelerating the nucleophilic attack by the alcohol.
- **Controlled Nucleophilic Attack:** Slowly add 1.05 molar equivalents of Isooctyl Alcohol under continuous mechanical stirring (300 rpm).
- **Exothermic Control:** The ring-opening is highly exothermic. Modulate the cooling jacket to maintain the reaction mass strictly between 65°C and 75°C. Causality: Exceeding 80°C provides the activation energy required for the cis-to-trans isomerization (yielding the unreactive fumarate) and initiates condensation diesterification, which generates water and reduces the yield of the target monoester.
- **Self-Validating System (Acid Value Titration):** The reaction progress is physically validated by monitoring the Acid Value (AV). The theoretical AV for pure isooctyl hydrogen maleate is approximately 245 mg KOH/g. Draw aliquots every 30 minutes. The reaction is complete when the AV plateaus between 245–250 mg KOH/g. If the AV drops below 240, diesterification has begun.
- **Purification:** Apply a vacuum (50 mmHg) at 70°C for 1 hour to strip off the unreacted 0.05 equivalents of isooctyl alcohol.

Application: Organotin PVC Heat Stabilizers

Isooctyl hydrogen maleate is a foundational precursor for synthesizing organotin stabilizers, such as dibutyltin mono(isooctyl) maleate. During the thermal processing of PVC (extrusion or molding at $>180^{\circ}\text{C}$), the polymer undergoes dehydrochlorination, releasing hydrogen chloride (HCl) which acts as an autocatalyst for further degradation. The organotin maleate complex acts as an HCl scavenger and replaces labile allylic chlorine atoms on the PVC backbone with stable maleate ester ligands.

Protocol 2: Synthesis of Organotin Maleate Complex

- **Reaction Setup:** Suspend 1.0 mole of Dibutyltin Oxide (DBTO) in toluene within a reactor equipped with a Dean-Stark trap.
- **Ligand Addition:** Add 2.0 moles of Isooctyl hydrogen maleate.
- **Azeotropic Condensation:** Heat the mixture to reflux ($\sim 110^{\circ}\text{C}$). Causality: The free carboxylic acid of the monoester coordinates with the tin center, releasing water. Toluene acts as an azeotropic agent to continuously remove this water, driving the equilibrium toward the organotin complex.
- **Self-Validating System:** The reaction generates exactly 1 mole of water per mole of DBTO. The physical cessation of water collection in the Dean-Stark trap definitively validates 100% reaction completion.



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Figure 1: Synthesis pathway of **isooctyl hydrogen 2-butenedioate** and its role in PVC stabilization.

Toxicological and Environmental Profile

When handling isooctyl hydrogen maleate, strict adherence to E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) safety standards is required.

- **Dermal and Ocular Toxicity:** Because it is a monoester, the compound retains a strongly acidic free carboxyl group, making it significantly less hydrophobic than its diester

counterparts[4]. Consequently, it is classified as corrosive to the skin and capable of causing serious eye damage[4].

- **Sensitization Potential:** The compound is a potent skin sensitizer. Data from Local Lymph Node Assays (LLNA) for structurally analogous medium-chain maleate monoesters demonstrate an EC3 value of <1%, indicating strong sensitization potential upon repeated dermal exposure[4].
- **Biodegradation Kinetics:** The stereochemistry of the 2-butenedioate backbone directly influences its environmental persistence. Research indicates that the cis-orientation (maleate) creates a stable molecular geometry that is highly resistant to enzymatic hydrolysis due to steric hindrance[5]. In contrast, the trans-orientation (fumarate) degrades significantly faster in environmental models[5]. Therefore, industrial effluent containing the maleate isomer requires aggressive chemical oxidation rather than relying solely on biological wastewater treatment.

References

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